Application Note: Formulation and Experimental Handling of 3-Methylpyrazine-2-carboxamide

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Compound of Interest

Compound Name:	*3-Methylpyrazine-2-carboxamide*
CAS No.:	*104893-52-9*
Cat. No.:	*B011727*

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Introduction & Compound Profile

3-Methylpyrazine-2-carboxamide (MPC) is a pyrazine derivative structurally analogous to the first-line antitubercular drug Pyrazinamide (PZA).[1] While PZA lacks the methyl group at the C3 position, MPC serves as a critical structural probe in studying the substrate specificity of mycobacterial enzymes (specifically pyrazinamidase/nicotinamidase, PncA) and functions as a scaffold in the synthesis of novel kinase inhibitors (e.g., GCN2 inhibitors) and fungicides (e.g., Pyraziflumid derivatives).

This guide provides standardized protocols for formulating MPC for in vitro enzymatic/cellular assays and in vivo pharmacokinetic (PK) or efficacy studies in rodents.

Chemical Identity

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Property	Detail
IUPAC Name	3-Methylpyrazine-2-carboxamide
CAS Number	5521-55-1 (Generic) / 104893-52-9 (Specific Isomer Reference)
Molecular Formula	$C_6H_7N_3O$
Molecular Weight	137.14 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO (>50 mg/mL), Methanol.[1][2][3] Moderately soluble in water.[1]
LogP (Calc)	~0.2 – 0.6 (Slightly more lipophilic than Pyrazinamide)

> *CRITICAL DISTINCTION: Do not confuse **3-Methylpyrazine-2-carboxamide** with Acipimox (5-methylpyrazine-2-carboxylic acid 4-oxide).[1] While both are methyl-pyrazine derivatives, Acipimox is an N-oxide acid used for lipolysis inhibition, whereas MPC is a carboxamide used primarily in antimicrobial and oncological scaffold research.[1]*

Mechanism & Experimental Utility

A. Antimicrobial Research (TB)

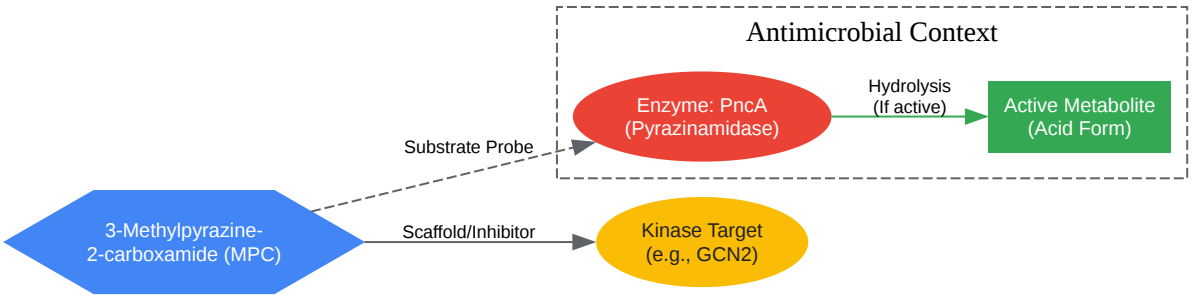
In Mycobacterium tuberculosis (Mtb) research, MPC is used to probe the active site of PncA (Pyrazinamidase). PZA is a prodrug requiring conversion to pyrazinoic acid (POA) by PncA to exert toxicity.[1] The introduction of the C3-methyl group in MPC sterically alters this interaction, allowing researchers to map the enzyme's substrate tolerance and resistance mechanisms.

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B. Medicinal Chemistry Scaffold

MPC serves as a "warhead" or core pharmacophore in the development of:

- GCN2 Kinase Inhibitors: Modulation of the amino acid starvation response in tumor cells.[4]
- Fungicides: Pyrazine-carboxamide derivatives inhibit succinate dehydrogenase (SDH) or other respiratory complexes in phytopathogenic fungi.[1]



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Figure 1: Functional utility of MPC in enzymatic activation pathways (TB) and direct target inhibition (Kinase).

Formulation Protocols

Protocol A: In Vitro Stock Preparation (Cell Culture/Enzymatic)

Objective: Create a stable, sterile 100 mM stock solution.

- Weighing: Weigh 13.7 mg of MPC powder into a sterile 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of high-grade anhydrous DMSO (Dimethyl Sulfoxide).
  - Note: Avoid using water for the master stock to prevent potential hydrolysis over long-term storage.[1]

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- Dissolution: Vortex vigorously for 30–60 seconds. The compound should dissolve completely.[1] If particulate remains, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization: Although DMSO is bacteriostatic, filter the solution through a 0.22 µm PTFE or Nylon syringe filter into a fresh sterile tube.
  - Caution: Do not use Cellulose Acetate filters with DMSO.[1]
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Working Solution (Example): To achieve a final concentration of 100 µM in cell culture media:

- Dilute stock 1:1000 into media.[1]
- Final DMSO concentration will be 0.1% (v/v), which is generally non-toxic to most cell lines.

Protocol B: In Vivo Oral Suspension (Rodent PK/Efficacy)

Objective: Prepare a homogeneous suspension for oral gavage (PO) at 50 mg/kg (Example dose). Vehicle: 0.5% (w/v) Methylcellulose (MC) + 0.1% Tween 80 in sterile water.

Step-by-Step Procedure:

- Vehicle Preparation:
  - Heat 50 mL of sterile distilled water to ~80°C.
  - Slowly disperse 0.5 g Methylcellulose (400 cP viscosity) while stirring magnetically.
  - Once dispersed, add 50 mL of cold sterile water and continue stirring until the solution clears and thickens (sol-gel transition).
  - Add 100 µL Tween 80.
  - Autoclave or filter sterilize (0.45 µm) if long-term storage is required.[1]

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- Drug Suspension (For 10 mL preparation @ 5 mg/mL):
  - Weigh 50 mg of MPC solid.
  - Place in a mortar and pestle (or glass homogenizer).
  - Add approx. 200 µL of the Vehicle to the powder. Triturate (grind) effectively to create a smooth paste (wetting step).
  - Why? This prevents clumping and ensures uniform particle size for consistent dosing.[1]
  - Gradually add the remaining vehicle up to 10 mL while mixing.
- Quality Control:
  - Vortex immediately before dosing.[1]
  - Check pH: Ensure pH is between 6.0–7.5.[1] If too acidic, adjust with dilute NaOH (though carboxamides are generally neutral).

Dosing Table (Mouse - 20g body weight):

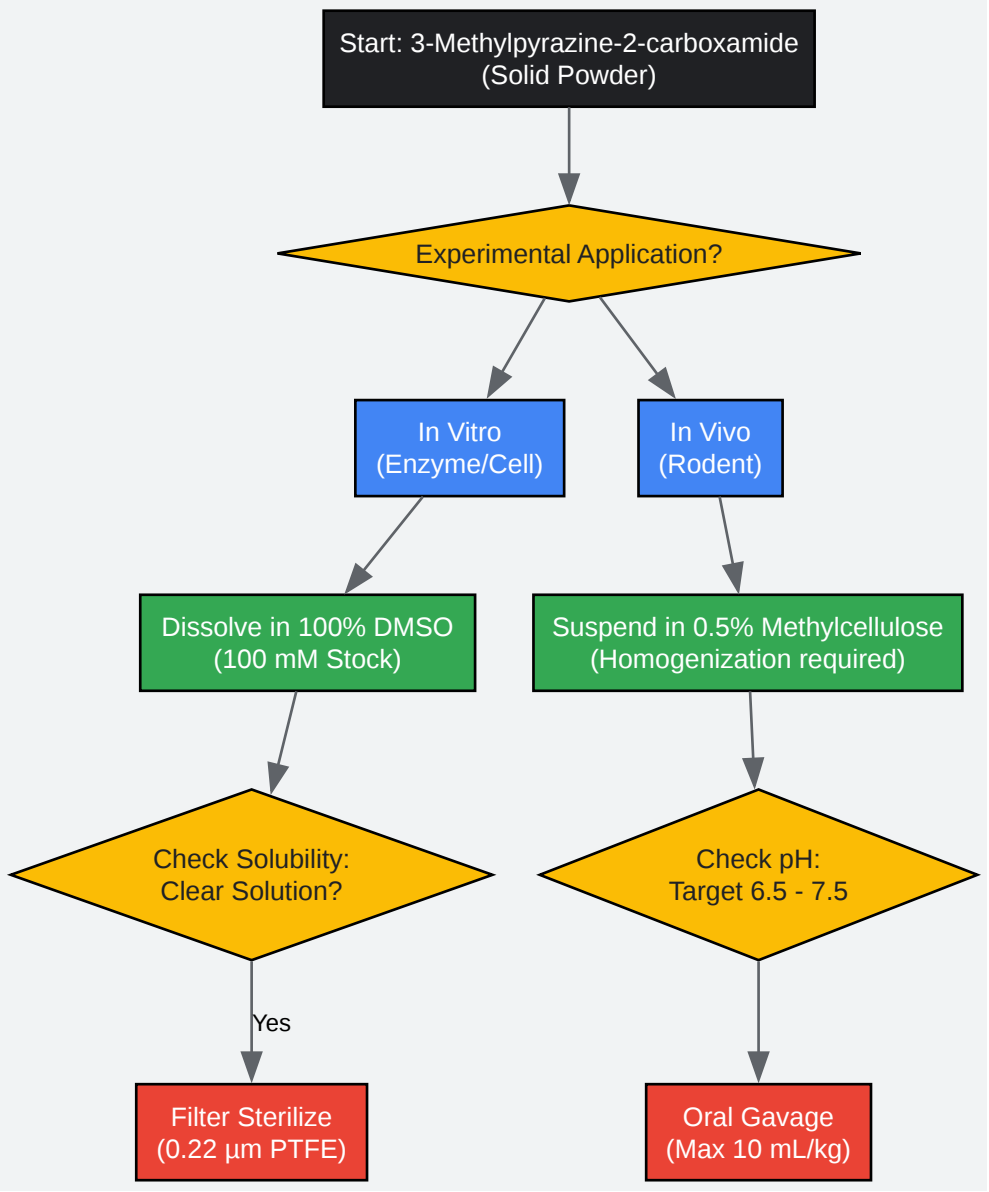
Dose Group	Concentration (mg/mL)	Dose Volume (mL/kg)	Volume per Mouse (20g)
Low (10 mg/kg)	**1.0**	**10**	**0.2 mL**
Mid (50 mg/kg)	5.0	10	0.2 mL

| High (100 mg/kg)| 10.0 | 10 | 0.2 mL |[1]

Experimental Workflow Decision Tree

Use this workflow to determine the appropriate handling method based on your experimental endpoint.

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Figure 2: Formulation decision tree ensuring sterility for cell culture and homogeneity for animal dosing.

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